

Technical Data Sheet: L-Serine Isopropyl Ester Hydrochloride

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Compound of Interest

Compound Name: *L-Serine isopropyl ester hydrochloride*

Cat. No.: B8072208

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For Researchers, Scientists, and Drug Development Professionals

This document provides core technical data for **L-Serine Isopropyl Ester Hydrochloride**, a derivative of the amino acid serine. The information is presented to support research and development activities in the pharmaceutical and biotechnology sectors.

Chemical Identity and Properties

L-Serine isopropyl ester hydrochloride is a chemical compound used in various scientific research applications. A summary of its key quantitative data is provided in the table below for easy reference and comparison.

Parameter	Value	Source(s)
Molecular Weight	183.63 g/mol	[1][2][3][4][5]
Molecular Formula	C ₆ H ₁₄ ClNO ₃	[1][2][3][4]
CAS Number	37592-53-3	[1][2][3][4]
Appearance	White to off-white solid	[1]

Experimental Protocols

The determination of the molecular weight of a pure chemical substance like **L-Serine isopropyl ester hydrochloride** is typically not presented as an experimental protocol in research papers. Instead, it is calculated based on its chemical formula, which is determined through elemental analysis and various spectroscopic methods (e.g., NMR, Mass Spectrometry). The molecular weight is the sum of the atomic weights of all atoms in the molecule.

Signaling Pathways and Logical Relationships

The determination of a compound's molecular weight is a fundamental chemical property and does not involve biological signaling pathways or complex logical relationships that would necessitate a diagram. Therefore, a Graphviz diagram for this specific topic is not applicable.

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